

The Journey of Chlorbromuron in Soil: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chlorbromuron*

Cat. No.: *B083572*

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This technical guide provides a comprehensive overview of the metabolic fate of the phenylurea herbicide **Chlorbromuron** in the soil environment. By synthesizing available scientific literature, this document details its degradation pathways, the influence of soil properties on its persistence, and the methodologies employed to study its environmental transformation.

Introduction to Chlorbromuron and its Environmental Significance

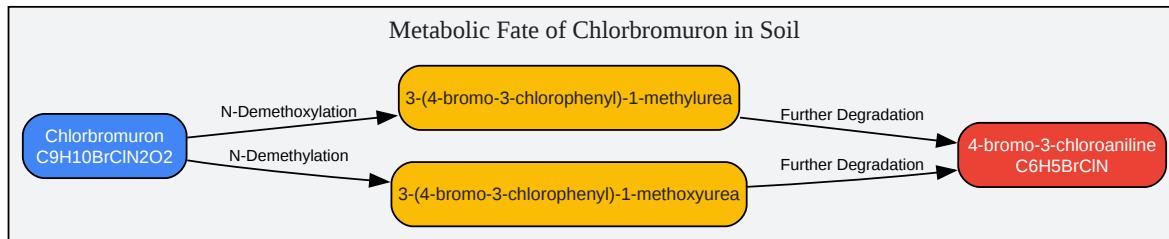
Chlorbromuron, chemically known as 3-(4-bromo-3-chlorophenyl)-1-methoxy-1-methylurea, is a selective, systemic herbicide historically used for the control of broadleaf and grassy weeds in a variety of crops. Understanding its behavior and persistence in soil is critical for assessing its potential environmental impact, including the possibility of groundwater contamination and effects on non-target organisms. The metabolic fate of **Chlorbromuron** in soil is primarily governed by microbial degradation, which transforms the parent compound into various metabolites.

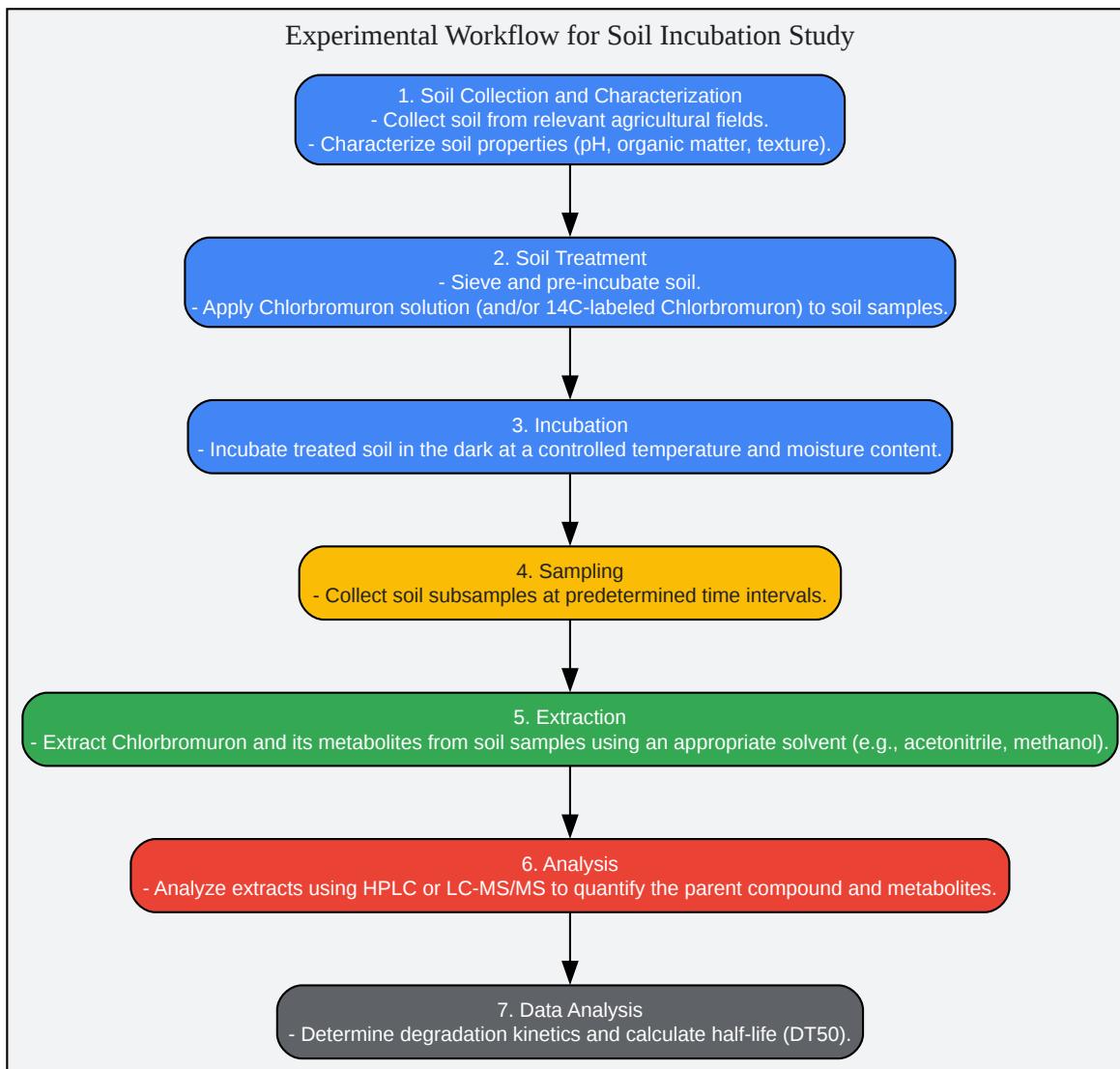
Metabolic Degradation Pathway of Chlorbromuron in Soil

The primary route of **Chlorbromuron** degradation in soil is through microbial activity. The degradation proceeds through a series of key steps, primarily involving N-demethylation and N-demethoxylation, ultimately leading to the formation of 4-bromo-3-chloroaniline.

The principal degradation pathway is as follows:

- N-Demethylation/N-Demethoxylation: The initial steps involve the removal of the methyl and methoxy groups from the urea side chain. This process is mediated by soil microorganisms, such as the fungus *Rhizoctonia solani*. This leads to the formation of intermediate metabolites:
 - 3-(4-bromo-3-chlorophenyl)-1-methoxyurea
 - 3-(4-bromo-3-chlorophenyl)-1-methylurea
- Hydrolysis of the Urea Bridge: Subsequent microbial action leads to the cleavage of the urea bridge.
- Formation of 4-bromo-3-chloroaniline: This is the major and most frequently detected metabolite of **Chlorbromuron** in soil.[\[1\]](#)





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References

- 1. Chlorbromuron | C9H10BrClN2O2 | CID 25912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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